

A Technical Guide to Fluorescein-Maleimide: Solubility and Stability for Researchers

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Compound of Interest

Compound Name: *Fluorescein-maleimide*

Cat. No.: *B015326*

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This in-depth technical guide provides researchers, scientists, and drug development professionals with essential information on the solubility and stability of **fluorescein-maleimide**. **Fluorescein-maleimide** is a widely utilized thiol-reactive fluorescent probe for labeling proteins, peptides, and other molecules containing sulfhydryl groups.[1][2] Understanding its solubility and stability is critical for successful conjugation, accurate quantification, and the overall reliability of experimental results.

Core Properties of Fluorescein-Maleimide

Fluorescein-maleimide is a derivative of the fluorescein dye, featuring a maleimide group that specifically reacts with sulfhydryl groups to form a stable thioether bond.[3][4] This reaction is most efficient in the pH range of 6.5-7.5.[3][5] At pH 7, the maleimide group's reactivity towards a free sulfhydryl is approximately 1,000 times greater than towards an amine.[3] However, at pH values above 7.5, the reactivity with primary amines increases, and the maleimide group becomes susceptible to hydrolysis.[3]

Solubility Profile

The solubility of **fluorescein-maleimide** is a critical factor in preparing stock solutions for labeling reactions. The compound is generally soluble in organic solvents but has limited solubility in aqueous buffers.

Solvent	Reported Solubility	Concentration (mM)	Notes
Dimethylformamide (DMF)	30 mg/mL[6][7]	~70.18 mM	A common solvent for preparing high-concentration stock solutions.[1]
Dimethyl sulfoxide (DMSO)	20 mg/mL[6][7], 32 mg/mL[8], 50 mg/mL[9]	~46.79 - 117.00 mM	Widely used for stock solutions.[5][10] Anhydrous DMSO is recommended for stability.[11][12]
Ethanol	2 mg/mL[6][7]	~4.68 mM	Lower solubility compared to DMF and DMSO.
Dichloromethane (DCM)	Soluble[5]	-	Qualitative data indicates solubility.
Dioxane	Soluble	-	Qualitative data indicates solubility.
Aqueous Buffer	Up to 1mM[3]	1 mM	Can be added directly to aqueous solutions at low concentrations.

Molecular Weight of Fluorescein-5-Maleimide: 427.4 g/mol [3][6][7]

Stability and Storage

The stability of **fluorescein-maleimide** is influenced by several factors, including moisture, pH, light, and temperature. Proper storage and handling are crucial to maintain its reactivity.

Factor	Conditions and Recommendations
Moisture	The maleimide group is sensitive to moisture.[3] The solid compound should be stored desiccated.[3][13][14] Vials should be equilibrated to room temperature before opening to prevent condensation.[3]
pH	The maleimide group is prone to hydrolysis, especially at pH > 7.5.[3] The optimal pH for the reaction with thiols is 6.5-7.5.[3][5] The thioether bond formed can undergo a retro-Michael reaction, particularly in the presence of other thiols.[15]
Light	Fluorescein is susceptible to photobleaching. The compound and its solutions should be protected from light.[13][16]
Temperature	Solid: Store at -20°C.[1][3][5][13][14] Stock Solutions (in anhydrous DMSO/DMF): Can be stored at -20°C for up to one month, protected from light and moisture.[11][12][17] Avoid repeated freeze-thaw cycles by preparing single-use aliquots.[11]

Experimental Protocols

Preparation of a 10 mM Fluorescein-Maleimide Stock Solution

Objective: To prepare a concentrated stock solution for subsequent labeling reactions.

Materials:

- **Fluorescein-maleimide**
- Anhydrous dimethyl sulfoxide (DMSO) or dimethylformamide (DMF)

- Vortex mixer
- Microcentrifuge

Procedure:

- Allow the vial of **fluorescein-maleimide** to warm to room temperature before opening.[\[3\]](#)
- Add the appropriate volume of anhydrous DMSO or DMF to the vial to achieve a 10 mM concentration. For example, to a 1 mg vial of **fluorescein-maleimide** (MW: 427.4), add approximately 234 μ L of solvent.
- Vortex the vial until the solid is completely dissolved.[\[11\]](#)
- Briefly centrifuge the vial to collect the solution at the bottom.
- This stock solution should be used promptly.[\[11\]](#) For storage, create single-use aliquots and store at -20°C, protected from light and moisture, for up to four weeks.[\[11\]](#)[\[17\]](#)

General Protocol for Protein Labeling

Objective: To covalently label a protein with **fluorescein-maleimide**.

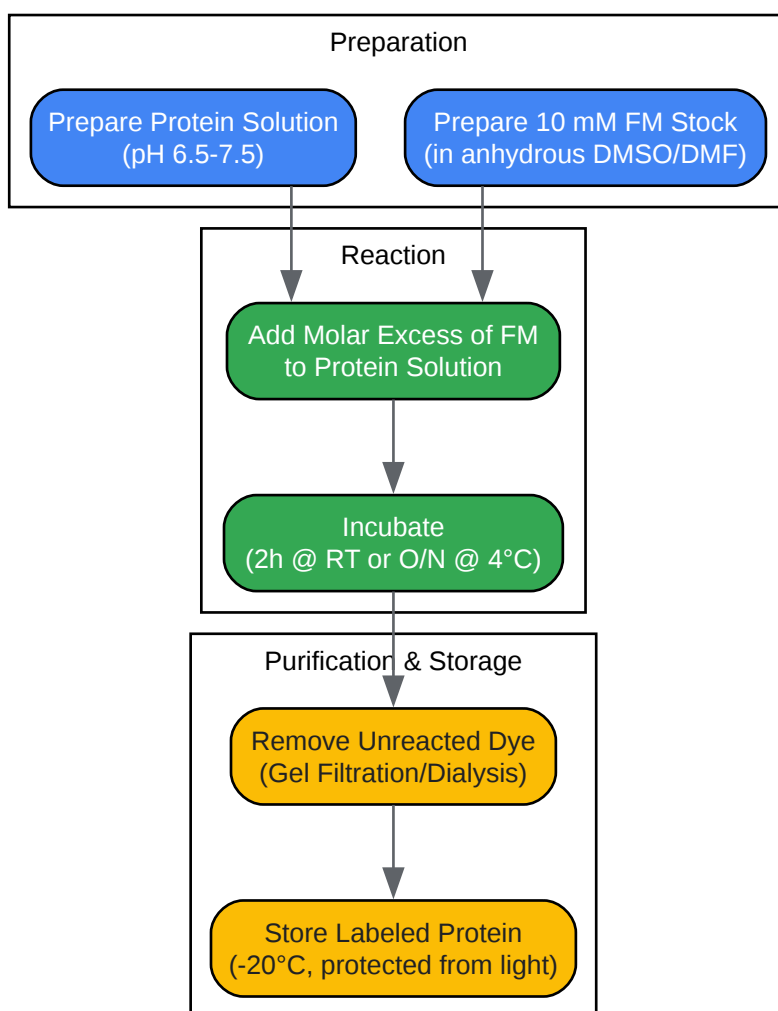
Materials:

- Protein with free sulfhydryl groups
- Labeling buffer (e.g., 20 mM sodium phosphate, 150 mM NaCl, pH 7.2; or 100 mM phosphate buffer, pH 7.0)[\[3\]](#)[\[10\]](#)
- (Optional) EDTA to prevent disulfide bond formation[\[3\]](#)
- (Optional) Reducing agent like TCEP (tris(2-carboxyethyl)phosphine) if disulfide bonds need to be reduced.[\[12\]](#)
- 10 mM **Fluorescein-maleimide** stock solution
- Purification column (e.g., Sephadex G-25) or dialysis equipment[\[3\]](#)[\[10\]](#)

Procedure:

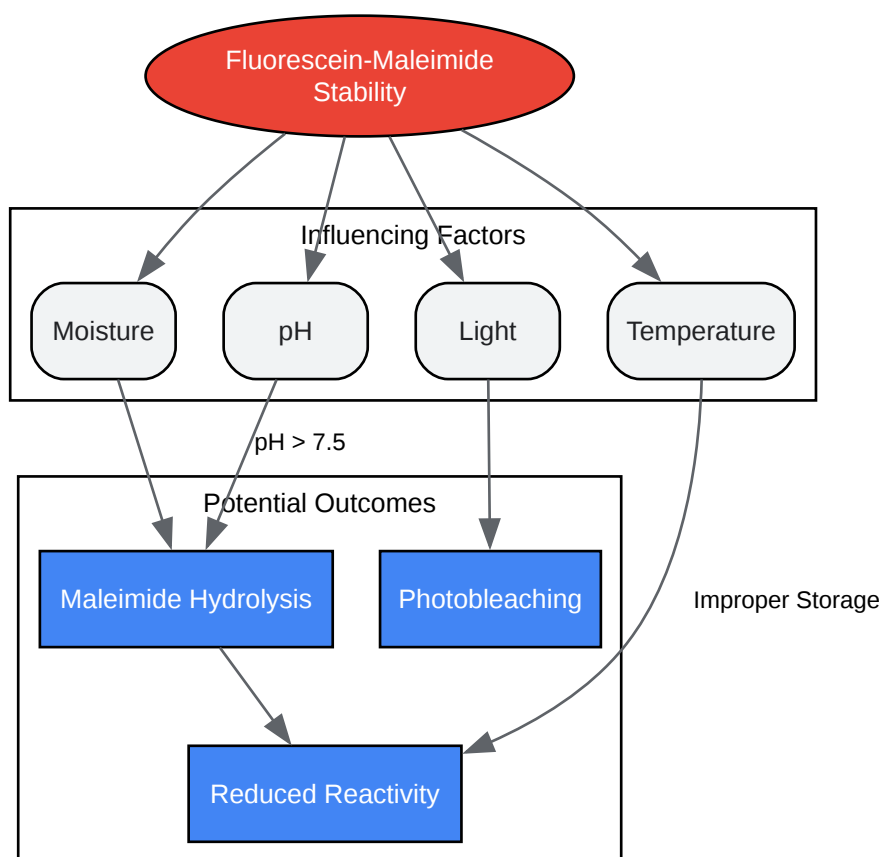
- **Protein Preparation:** Dissolve the protein in the labeling buffer at a concentration of 2-10 mg/mL.[\[11\]](#) If necessary, add 5-10 mM EDTA to the buffer.[\[3\]](#) If the protein's disulfide bonds need to be reduced, treat with a reducing agent like TCEP and subsequently remove the reducing agent before adding the maleimide reagent.[\[3\]](#)
- **Labeling Reaction:** Add a 10- to 25-fold molar excess of the **fluorescein-maleimide** stock solution to the protein solution.[\[3\]](#)[\[11\]](#) The optimal ratio may need to be determined empirically for each protein.
- **Incubation:** Incubate the reaction mixture for 2 hours at room temperature or overnight at 4°C, with gentle stirring or rocking and protected from light.[\[3\]](#)[\[12\]](#)
- **Purification:** Remove the unreacted **fluorescein-maleimide** from the labeled protein using a size-exclusion chromatography column (like Sephadex G-25) or through dialysis.[\[3\]](#)[\[10\]](#)
- **Storage of Labeled Protein:** Store the purified, labeled protein protected from light at 4°C for up to one month or in single-use aliquots at -20°C.[\[3\]](#)

Visualized Workflows and Pathways



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Caption: Workflow for Protein Labeling with **Fluorescein-Maleimide**.



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